

Introduction: The Strategic Value of Fluorinated Keto-Acids

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Compound of Interest

Compound Name: 3-Acetyl-4-fluorobenzoic acid

CAS No.: 1505662-44-1

Cat. No.: B1291606

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2-Acetyl-4-fluorobenzoic acid belongs to a class of highly valuable fluorinated aromatic building blocks. Its structure is distinguished by three key functional groups on a benzene ring: a carboxylic acid, a ketone, and a fluorine atom. This trifecta of functionalities provides a versatile scaffold for chemical modification, making it a prized intermediate in medicinal and materials chemistry.

The strategic incorporation of fluorine into drug candidates can profoundly enhance pharmacokinetic and physicochemical properties, such as metabolic stability, membrane permeability, and binding affinity.^{[2][3]} The acetyl and carboxylic acid groups serve as reactive handles for a wide array of chemical transformations, including amidation, esterification, and condensation reactions. This guide provides a technical overview of the synthesis, properties, and applications of 2-Acetyl-4-fluorobenzoic acid for professionals in research and drug development.

Part 1: Physicochemical and Spectroscopic Profile

The precise arrangement of functional groups in 2-Acetyl-4-fluorobenzoic acid dictates its physical properties and spectroscopic fingerprint.

Physicochemical Properties

The following table summarizes the key physicochemical data for 2-Acetyl-4-fluorobenzoic acid.

Property	Value	Source
CAS Number	1334325-35-7	[1]
Molecular Formula	C ₉ H ₇ FO ₃	[1]
Molecular Weight	182.15 g/mol	[1]
Appearance	Expected to be a white to off-white solid	Inferred
Purity	≥98% (Commercially available)	[1]

Spectroscopic Data Analysis

Unambiguous identification of fluorinated benzoic acid isomers relies on a combination of spectroscopic methods.[\[4\]](#) While specific experimental spectra for 2-Acetyl-4-fluorobenzoic acid are not publicly available, its characteristic features can be reliably predicted based on well-established principles of spectroscopy.

- ¹H NMR (Proton NMR):** The proton NMR spectrum is expected to show three distinct signals in the aromatic region, corresponding to the three protons on the benzene ring. The carboxylic acid proton will appear as a broad singlet far downfield (>10 ppm). The acetyl group protons will present as a sharp singlet around 2.5-2.7 ppm. The coupling between the fluorine atom and adjacent protons (H-F coupling) will result in characteristic splitting patterns (doublets or doublet of doublets).
- ¹³C NMR (Carbon NMR):** The carbon spectrum will show nine distinct signals. The carbonyl carbons of the carboxylic acid and the acetyl group will be the most downfield (typically >165 ppm). The carbon atom directly bonded to the fluorine will exhibit a large C-F coupling constant, a key diagnostic feature.
- Infrared (IR) Spectroscopy:** The IR spectrum will be dominated by strong absorption bands characteristic of its functional groups. Key expected peaks include a broad O-H stretch from

the carboxylic acid ($\sim 2500\text{--}3300\text{ cm}^{-1}$), a sharp C=O stretch from the acetyl group ($\sim 1680\text{--}1700\text{ cm}^{-1}$), another C=O stretch from the carboxylic acid ($\sim 1700\text{--}1725\text{ cm}^{-1}$), and a C-F stretch ($\sim 1100\text{--}1300\text{ cm}^{-1}$).^[4]

- **Mass Spectrometry (MS):** Mass spectrometry will confirm the molecular weight of the compound. The molecular ion peak (M^+) would be observed at m/z 182.15. High-resolution mass spectrometry (HRMS) can confirm the elemental composition.

Part 2: Synthesis and Reaction Chemistry

The synthesis of specifically substituted aromatic compounds like 2-Acetyl-4-fluorobenzoic acid requires careful control of regioselectivity.

Synthetic Pathway: Directed Ortho-Metalation and Acylation

A plausible and regioselective route to synthesize 2-Acetyl-4-fluorobenzoic acid involves a Directed Ortho-Metalation (DoM) strategy. Standard Friedel-Crafts acylation of 4-fluorobenzoic acid would be challenging due to the deactivating nature of the carboxylic acid group and would likely lead to a mixture of products. The DoM approach offers superior control.

Causality of Experimental Choices:

- **Protection:** The carboxylic acid is a potent ortho-directing group for metalation but is acidic. It must first be protected, for instance, as a pivaloyl amide, which is a robust directing group.
- **Lithiation:** Strong lithium bases like *n*-butyllithium or *s*-butyllithium are used to deprotonate the position ortho to the directing group. The fluorine at the C4 position also helps activate the C3 and C5 positions, but the directing amide group is stronger and will selectively direct lithiation to the C2 position.
- **Acylation:** An acetylating agent, such as *N,N*-dimethylacetamide or acetyl chloride, is introduced to react with the lithiated intermediate.
- **Deprotection:** The directing group is removed under harsh acidic or basic conditions to reveal the carboxylic acid, yielding the final product.

Detailed Experimental Protocol (Predictive)

This protocol is a predictive model based on established organic chemistry principles.

- **Protection of 4-fluorobenzoic acid:** Convert 4-fluorobenzoic acid to its corresponding N,N-diethylamide. This is typically achieved by first converting the acid to its acid chloride using thionyl chloride (SOCl_2) and then reacting it with diethylamine.
- **Directed Ortho-Metalation:** Dissolve the N,N-diethyl-4-fluorobenzamide in anhydrous tetrahydrofuran (THF) and cool the solution to -78°C under an inert atmosphere (e.g., Argon). Add s-butyllithium (s-BuLi) dropwise and stir for 1-2 hours to ensure complete formation of the lithiated species at the C2 position.
- **Acetylation:** Add acetyl chloride or another suitable acetylating agent to the reaction mixture at -78°C . Allow the reaction to slowly warm to room temperature.
- **Work-up and Hydrolysis:** Quench the reaction with a saturated aqueous solution of ammonium chloride (NH_4Cl). Extract the product with an organic solvent like ethyl acetate. The crude amide intermediate is then subjected to vigorous acid hydrolysis (e.g., refluxing in 6M HCl) for several hours to cleave the amide and yield 2-Acetyl-4-fluorobenzoic acid.
- **Purification and Validation:** The final product is purified by recrystallization or column chromatography. The structure and purity must be confirmed using the spectroscopic methods outlined in Part 1 (NMR, IR, MS) and by melting point analysis.

Synthesis Workflow Diagram



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Caption: Directed Ortho-Metalation synthesis of 2-Acetyl-4-fluorobenzoic acid.

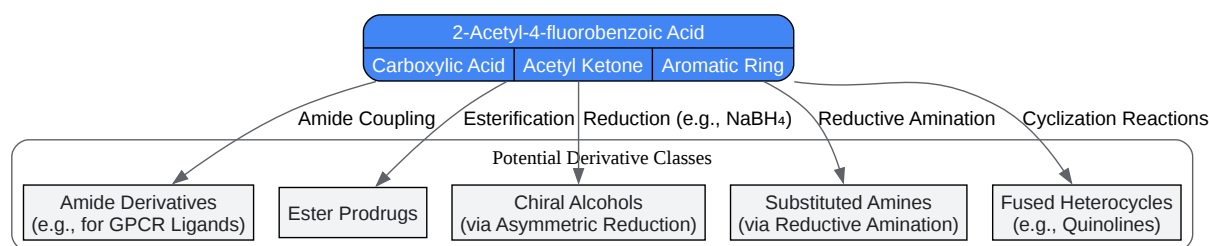
Part 3: Applications in Research and Drug Development

2-Acetyl-4-fluorobenzoic acid is not an end product but a versatile intermediate. Its value lies in the strategic combination of its functional groups, which allows it to be incorporated into larger, more complex molecules with potential biological activity.

- **Role of the Fluorine Atom:** As established in medicinal chemistry, the C-F bond is exceptionally stable. Introducing fluorine at the C4 position can block a potential site of metabolic oxidation, thereby increasing the in vivo half-life of a drug derived from this scaffold.^[2]
- **Role of the Carboxylic Acid:** This group is a key pharmacophoric feature and a synthetic handle. It can form ionic bonds or hydrogen bonds with biological targets and is readily converted into esters, amides, or other functional groups to modulate a compound's properties or link it to other molecular fragments.
- **Role of the Acetyl Group:** The ketone functionality can act as a hydrogen bond acceptor in ligand-receptor interactions. Synthetically, it provides a site for reactions such as reductions to form secondary alcohols, reductive aminations to introduce new amine substituents, or aldol-type condensations to build molecular complexity. The increased electrophilicity of ketones adjacent to fluorine atoms makes them potent inhibitors of serine and cysteine proteases.^{[5][6]}

Utility as a Chemical Intermediate

The diagram below illustrates how each functional group on 2-Acetyl-4-fluorobenzoic acid can be independently addressed to generate a diverse library of derivative compounds for screening in drug discovery programs.



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Caption: Synthetic utility of 2-Acetyl-4-fluorobenzoic acid as a building block.

Part 4: Safety and Handling

While a specific Safety Data Sheet (SDS) for 2-Acetyl-4-fluorobenzoic acid is not widely available, the hazard profile can be inferred from related fluorinated benzoic acids.

- **Hazard Classification:** Expected to be classified as an irritant. May cause skin irritation (H315), serious eye irritation (H319), and respiratory irritation (H335).^[7]
- **Handling Precautions:** Use in a well-ventilated area or a fume hood. Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat. Avoid breathing dust.
- **Storage:** Store in a tightly sealed container in a cool, dry place away from incompatible materials such as strong oxidizing agents.
- **First Aid:** In case of contact, flush skin or eyes with copious amounts of water for at least 15 minutes. If inhaled, move to fresh air. Seek medical attention if irritation persists.

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